

Technical Guide: Physical Properties of 17:0-22:4 PG-d5

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Compound of Interest

Compound Name: 17:0-22:4 PG-d5

CAS No.: 2342575-46-4

Cat. No.: B15558462

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This technical guide provides a comprehensive overview of the known physical and chemical properties of 1-heptadecanoyl-2-docosatetraenoyl-sn-glycero-3-phospho-(1'-rac-glycerol)-d5 (**17:0-22:4 PG-d5**). This document is intended for researchers, scientists, and drug development professionals utilizing this deuterated phospholipid in their work.

Core Physical and Chemical Data

The following table summarizes the key physical and chemical properties of **17:0-22:4 PG-d5**. Due to the specialized nature of this lipid, comprehensive experimental data for all physical properties is not readily available in the public domain. Where specific experimental values are unavailable, this is noted.

Property	Value	Source
Synonyms	1-heptadecanoyl-2-docosatetraenoyl-sn-glycero(d5)-3-phospho-(1'-rac-glycerol)(sodium salt)	[1]
Molecular Formula	C ₄₅ H ₇₅ D ₅ NaO ₁₀ P	[1]
Formula Weight	840.12 g/mol	[1]
Exact Mass	839.57 g/mol	[1]
Purity	>99%	[1]
Physical State	Not specified (likely a solid or viscous oil at room temperature)	Inferred
Solubility	Soluble in DMSO (10 mM).[2] [3] Generally soluble in non-polar organic solvents such as chloroform, ether, and benzene, and insoluble in polar solvents like water. For acidic lipids like PGs that are difficult to dissolve in chloroform, adding a small amount of methanol (e.g., 2%) and deionized water (e.g., 0.5-1%) can aid solubilization.[4]	[2][3][4]
Melting Point	Not available. The chain-melting transition temperature (T _m) for mixed-chain phospholipids is dependent on the difference in length and degree of unsaturation between the fatty acid chains. [5][6]	

Density	Not available.	
Stability	Stable for 1 year when stored at -20°C.	[1]
Storage Conditions	Store at -20°C in a dry place.	[1]
CAS Number	2342575-46-4	[1]

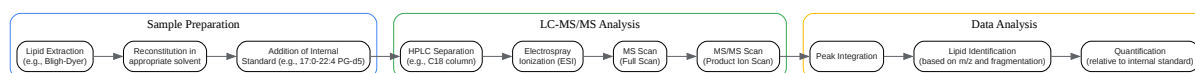
Experimental Protocols

Detailed experimental protocols for the characterization of phospholipids like **17:0-22:4 PG-d5** are crucial for ensuring data accuracy and reproducibility. Below are methodologies for key analytical techniques.

Mass Spectrometry Analysis for Structural Confirmation and Quantification

Mass spectrometry is a primary technique for the structural elucidation and quantification of phospholipids.

Workflow:



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Caption: Workflow for Mass Spectrometry Analysis of Phospholipids.

Methodology:

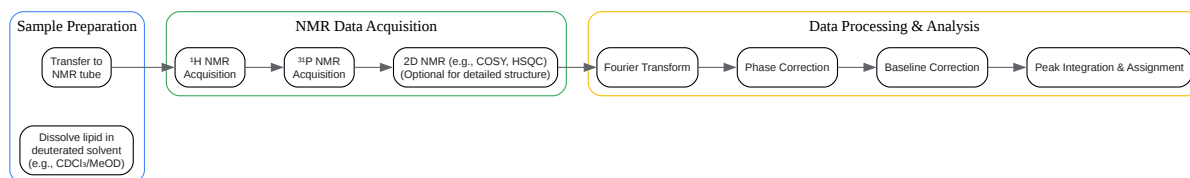
- Lipid Extraction: Extract lipids from the biological sample using a modified Bligh and Dyer method.[7]

- Internal Standard: Add a known amount of **17:0-22:4 PG-d5** as an internal standard to the sample for quantification.
- Chromatographic Separation: Separate the lipid classes using High-Performance Liquid Chromatography (HPLC) with a suitable column, such as a C18 reversed-phase column. A gradient elution with solvents like acetonitrile and water with additives like formic acid or ammonium formate is commonly employed.[8]
- Mass Spectrometric Detection: Analyze the eluent using an electrospray ionization (ESI) source coupled to a tandem mass spectrometer (MS/MS).[9]
 - Full Scan (MS1): Acquire full scan spectra to identify the precursor ions of the phospholipids. For **17:0-22:4 PG-d5**, the expected $[M-H]^-$ ion would be at m/z 838.57.
 - Product Ion Scan (MS/MS): Fragment the precursor ions to obtain characteristic product ions that confirm the identity of the headgroup and fatty acyl chains.[9]
- Data Analysis: Integrate the peak areas of the analyte and the internal standard to quantify the amount of the target phospholipid.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Analysis

NMR spectroscopy, particularly ^{31}P and ^1H NMR, is a powerful tool for the structural characterization of phospholipids in solution.

Workflow:



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Caption: Workflow for NMR Spectroscopy of Phospholipids.

Methodology:

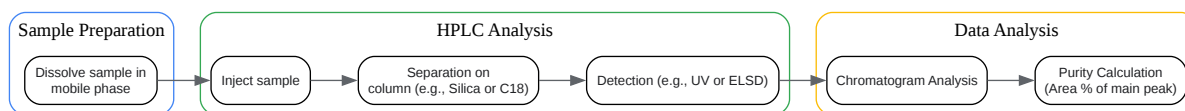
- **Sample Preparation:** Dissolve a precise amount of **17:0-22:4 PG-d5** in a deuterated solvent mixture, typically chloroform-d (CDCl₃) and methanol-d₄ (CD₃OD), to ensure a homogenous solution.[3]
- **³¹P NMR Spectroscopy:**
 - Acquire ³¹P NMR spectra to identify the phosphate headgroup. Phosphatidylglycerol typically exhibits a characteristic chemical shift.[3]
 - Proton decoupling is used to simplify the spectrum to a single peak for the phosphate group.[10]
- **¹H NMR Spectroscopy:**
 - Acquire ¹H NMR spectra to observe the signals from the fatty acid chains and the glycerol backbone.[11]
 - The deuteration at the d5 position on the glycerol headgroup will result in the absence of corresponding proton signals, which can be used to confirm the position of the deuterium label.

- **Data Processing:** Process the raw data (Free Induction Decay - FID) by applying Fourier transformation, phase correction, and baseline correction. The chemical shifts, signal integrations, and coupling patterns are then analyzed to confirm the structure.^[10]

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

HPLC is a standard method for assessing the purity of phospholipid preparations.

Workflow:



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Caption: Workflow for HPLC Purity Assessment of Phospholipids.

Methodology:

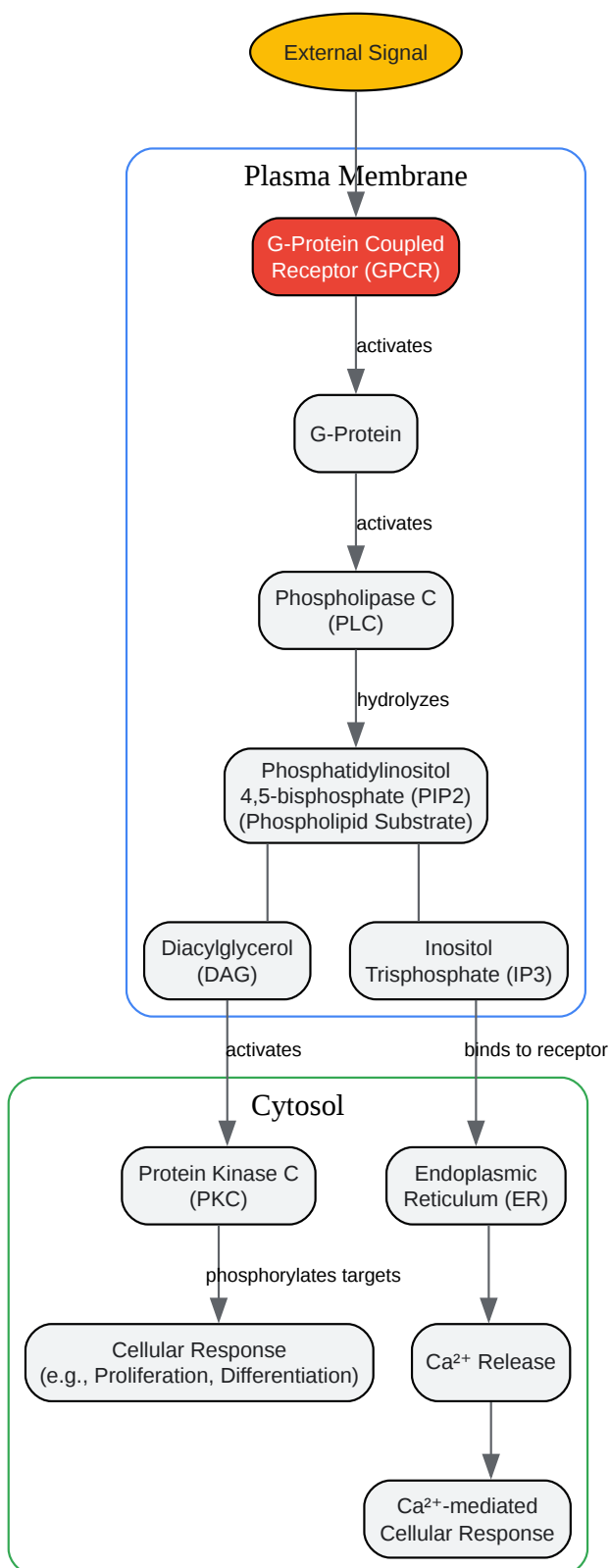
- **Mobile Phase Preparation:** Prepare a suitable mobile phase, which for normal-phase HPLC often consists of a gradient of solvents like hexane, isopropanol, and water, or for reversed-phase HPLC, acetonitrile and water-based buffers.^{[12][13]}
- **Sample Preparation:** Accurately weigh and dissolve the **17:0-22:4 PG-d5** in the initial mobile phase solvent.
- **Chromatographic Conditions:**
 - **Column:** Use a silica column for normal-phase separation or a C18 column for reversed-phase separation.^[12]
 - **Detector:** Employ a suitable detector, such as an Evaporative Light Scattering Detector (ELSD) or a UV detector (at low wavelengths, e.g., 205 nm).^[14]

- Gradient Elution: A gradient elution program is typically used to separate different lipid classes and impurities.[\[2\]](#)
- Data Analysis: The purity is determined by calculating the percentage of the area of the main peak relative to the total area of all peaks in the chromatogram.

Signaling Pathways

Phosphatidylglycerol (PG) is a precursor for cardiolipin and is also involved in various cellular signaling processes, including the activation of certain ion channels.[\[15\]](#)[\[16\]](#) While a specific signaling pathway for 17:0-22:4 PG is not well-defined, the general pathway involving phospholipase-mediated generation of signaling molecules from phospholipids is a fundamental concept in cell biology.[\[17\]](#)

The following diagram illustrates a generalized signaling pathway where a phospholipid, such as a phosphatidylinositol (a close relative of PG in signaling), is hydrolyzed to produce second messengers.



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Caption: Generalized Phosphoinositide Signaling Pathway.[18]

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